

Safeguarding Research: Proper Disposal Procedures for Peficitinib Hydrochloride

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Compound of Interest

Compound Name: *Peficitinib hydrochloride*

Cat. No.: *B14757596*

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for the proper disposal of **Peficitinib hydrochloride**, a Janus kinase (JAK) inhibitor. Adherence to these procedures is essential to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain regulatory compliance. **Peficitinib hydrochloride** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating specialized disposal methods.^[1]

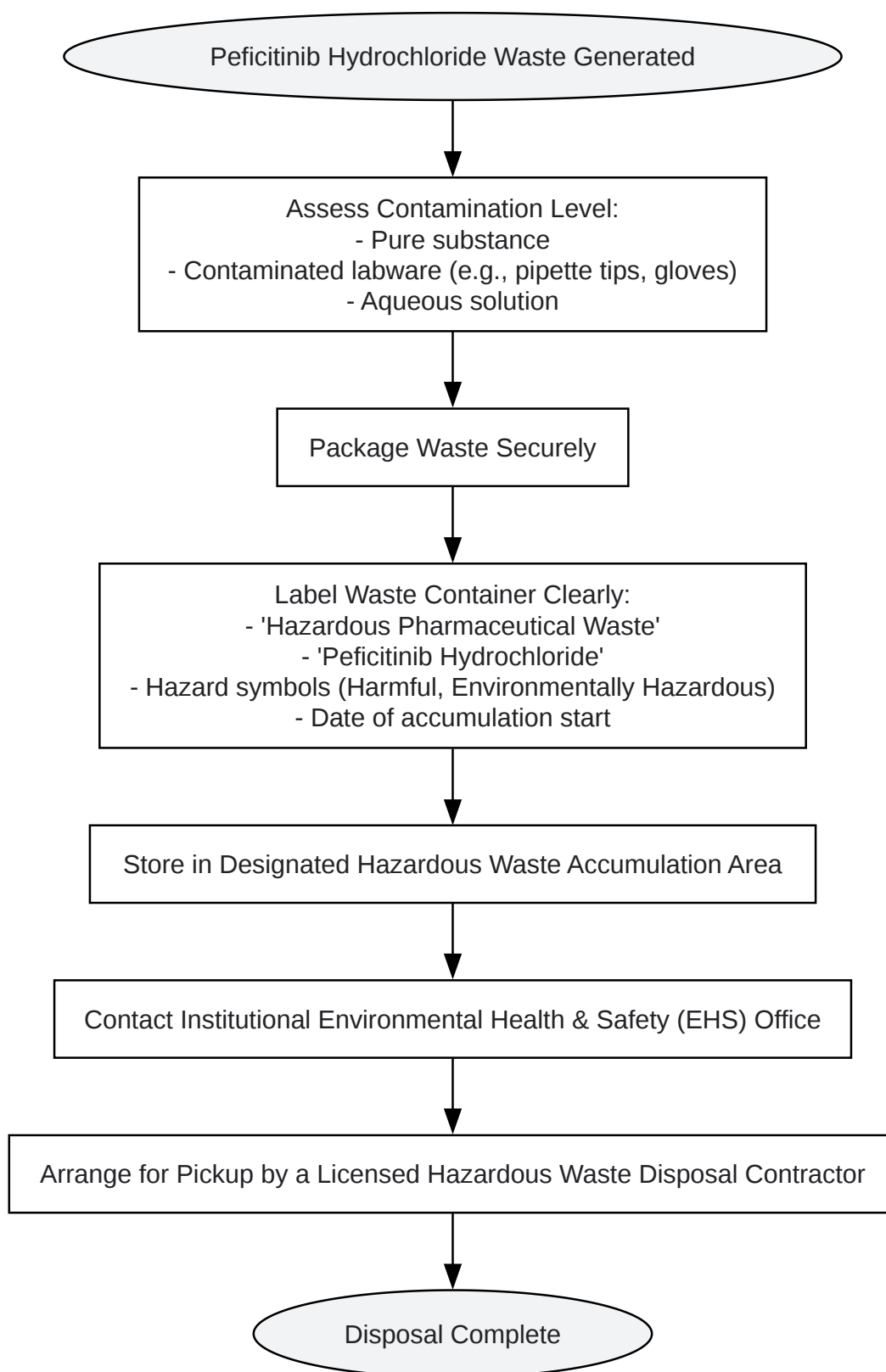
Chemical and Safety Data

A summary of key quantitative data for **Peficitinib hydrochloride** is presented below for easy reference.

Property	Value	Reference
Chemical Formula	C18H23ClN4O2	[1]
Molecular Weight	362.85 g/mol	[1]
CAS Number	1353219-06-3	[1]
GHS Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	
GHS Precautionary Statements	P273: Avoid release to the environment	[1]
P391: Collect spillage	[1]	
P501: Dispose of contents/ container to an approved waste disposal plant	[1]	

Disposal Decision Workflow

The following diagram outlines the required step-by-step process for the disposal of **Peficitinib hydrochloride** waste.



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Caption: Disposal workflow for **Peficitinib hydrochloride** waste.

Experimental Protocol: Segregation and Packaging of Peficitinib Hydrochloride Waste for Disposal

This protocol details the procedure for the safe segregation and packaging of solid and liquid waste contaminated with **Peficitinib hydrochloride** prior to its removal by a certified hazardous waste management company.

Objective: To safely contain **Peficitinib hydrochloride** waste in properly labeled containers to prevent personnel exposure and environmental release, in compliance with institutional and national regulations.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves (nitrile or neoprene), lab coat.
- Designated, sealable, and clearly labeled hazardous waste containers (for solid and liquid waste).
- Waste labels with fields for chemical name, hazard symbols, and accumulation start date.
- Spill kit for cytotoxic or hazardous drugs.

Procedure:

- Personnel Protection: Before handling any waste, don the appropriate PPE, including safety goggles, a lab coat, and double-gloving with chemical-resistant gloves.
- Waste Segregation at the Source:
 - Solid Waste: Immediately dispose of all contaminated solid materials (e.g., gloves, pipette tips, empty vials, absorbent paper) into a designated, leak-proof solid hazardous waste container. Do not mix with non-hazardous laboratory trash.
 - Liquid Waste: Collect all aqueous solutions containing **Peficitinib hydrochloride** in a designated, shatter-proof, and leak-proof liquid hazardous waste container. Ensure the

container is compatible with the solvents used. Do not pour any solution containing **Peficitinib hydrochloride** down the drain.^[2]^[3]

- Container Management:
 - Keep waste containers sealed when not in immediate use to prevent the release of aerosols or vapors.
 - Do not overfill containers. Leave at least 10% headspace to allow for expansion and prevent spills.
- Labeling:
 - Affix a completed hazardous waste label to each container as soon as the first piece of waste is added.
 - The label must clearly state "Hazardous Pharmaceutical Waste," list "**Peficitinib hydrochloride**" as the primary constituent, and include the appropriate hazard pictograms (e.g., harmful, environmentally hazardous).
 - Record the date when waste accumulation began.
- Temporary Storage:
 - Store the sealed and labeled waste containers in a designated, secure, and well-ventilated satellite accumulation area within or near the laboratory.
 - Ensure the storage area is away from drains and sources of ignition.^[1]
- Arranging for Disposal:
 - Once the waste container is full or has reached the institutional time limit for satellite accumulation, contact your institution's Environmental Health and Safety (EHS) department.
 - Provide the EHS office with all necessary information about the waste, including its contents and volume.

- The EHS office will coordinate the pickup, transportation, and final disposal of the waste through a licensed hazardous waste contractor, ensuring compliance with all relevant regulations, such as those established by the Environmental Protection Agency (EPA).^[2]^[4]^[5]
- Spill Management:
 - In the event of a spill, immediately alert personnel in the area.
 - Use a spill kit appropriate for hazardous chemicals to contain and clean up the spill.
 - All materials used for spill cleanup must be disposed of as hazardous waste in the designated solid waste container.
- Documentation:
 - Maintain a log of the hazardous waste generated, including the type and quantity of **Peficitinib hydrochloride** waste and the dates of accumulation and pickup. This documentation is crucial for regulatory compliance.

Regulatory Context

The disposal of **Peficitinib hydrochloride** is governed by regulations for hazardous pharmaceutical waste. In the United States, the Environmental Protection Agency (EPA) regulates the management of such waste under the Resource Conservation and Recovery Act (RCRA).^[2]^[4]^[5] Healthcare and research facilities are required to manage hazardous waste pharmaceuticals safely from generation to disposal.^[4] It is imperative to avoid flushing such chemicals down the drain or disposing of them in the regular trash to prevent contamination of water supplies and soil.^[3]^[4] Drug take-back programs are a safe disposal option for many pharmaceuticals, but for a laboratory setting generating this type of waste, a licensed hazardous waste disposal service is the appropriate channel.^[4]^[6]^[7]

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